

5,6-Didehydroginsenoside Rd CAS number and molecular weight

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Compound of Interest

Compound Name: 5,6-Didehydroginsenoside Rd

Cat. No.: B15144490

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Technical Guide: 5,6-Didehydroginsenoside Rd

For Researchers, Scientists, and Drug Development Professionals

Introduction

5,6-Didehydroginsenoside Rd is a minor dammarane-type saponin that has been isolated from the roots of *Panax notoginseng* (Burk.) F. H. Chen, a well-known traditional Chinese medicine. As a derivative of the more extensively studied Ginsenoside Rd, this compound is of interest to researchers investigating the structure-activity relationships of ginsenosides. This technical guide provides a summary of the currently available information on **5,6-Didehydroginsenoside Rd**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5,6-Didehydroginsenoside Rd** is presented in the table below.

Property	Value	Reference
CAS Number	1268459-68-2	
Molecular Weight	945.14 g/mol	
Molecular Formula	C48H80O18	
Source	Roots of Panax notoginseng	
Appearance	White amorphous solid	
Purity	>98.0% (commercially available)	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	

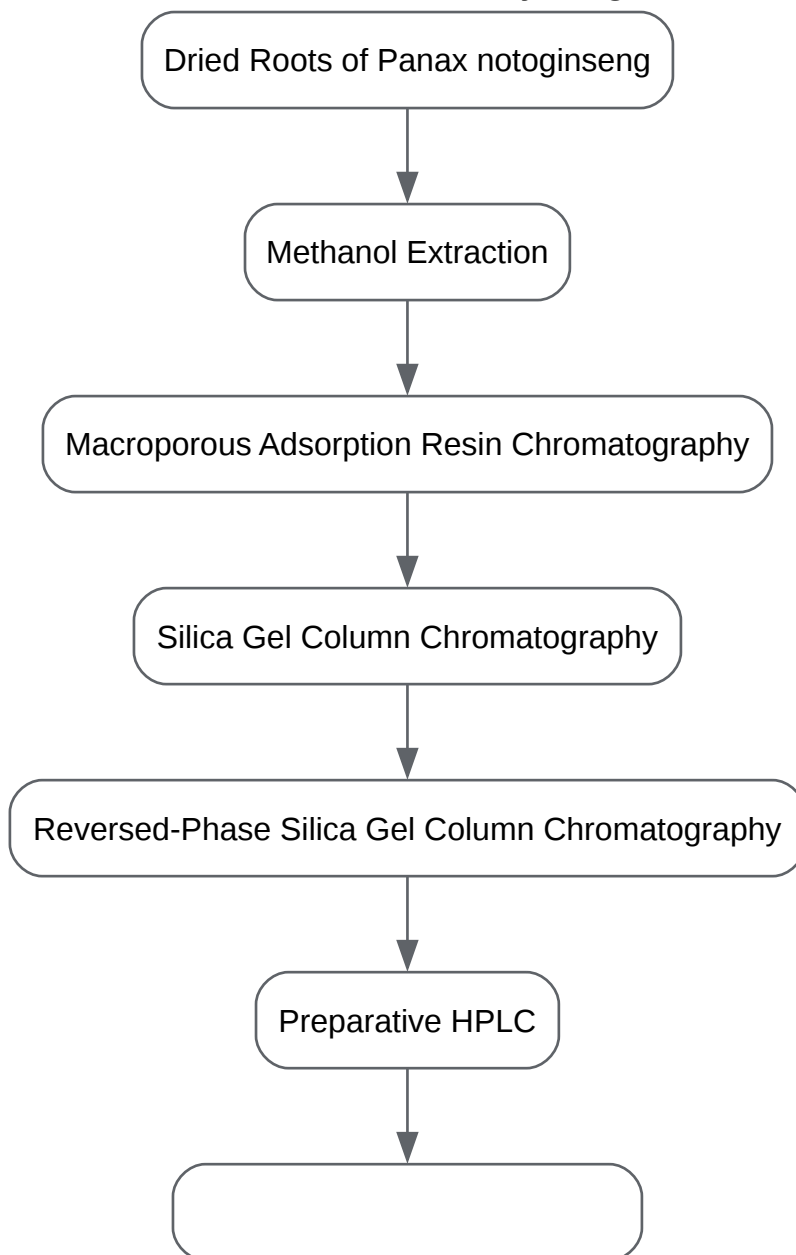
Experimental Protocols

Detailed experimental protocols for the biological evaluation of **5,6-Didehydroginsenoside Rd** are not extensively reported in the peer-reviewed literature. However, the initial isolation and characterization provide a methodological basis for its extraction and purification.

Isolation and Purification Workflow

The following diagram illustrates the general workflow for the isolation of **5,6-Didehydroginsenoside Rd** from the roots of Panax notoginseng.

Isolation Workflow for 5,6-Didehydroginsenoside Rd



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- To cite this document: BenchChem. [5,6-Didehydroginsenoside Rd CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15144490#5-6-didehydroginsenoside-rd-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15144490#5-6-didehydroginsenoside-rd-cas-number-and-molecular-weight)

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